

structure elucidation of 4-Bromo-2-nitropyridine

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Compound of Interest

Compound Name: 4-Bromo-2-nitropyridine

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An In-depth Technical Guide to the Structure Elucidation of **4-Bromo-2-nitropyridine**

Abstract

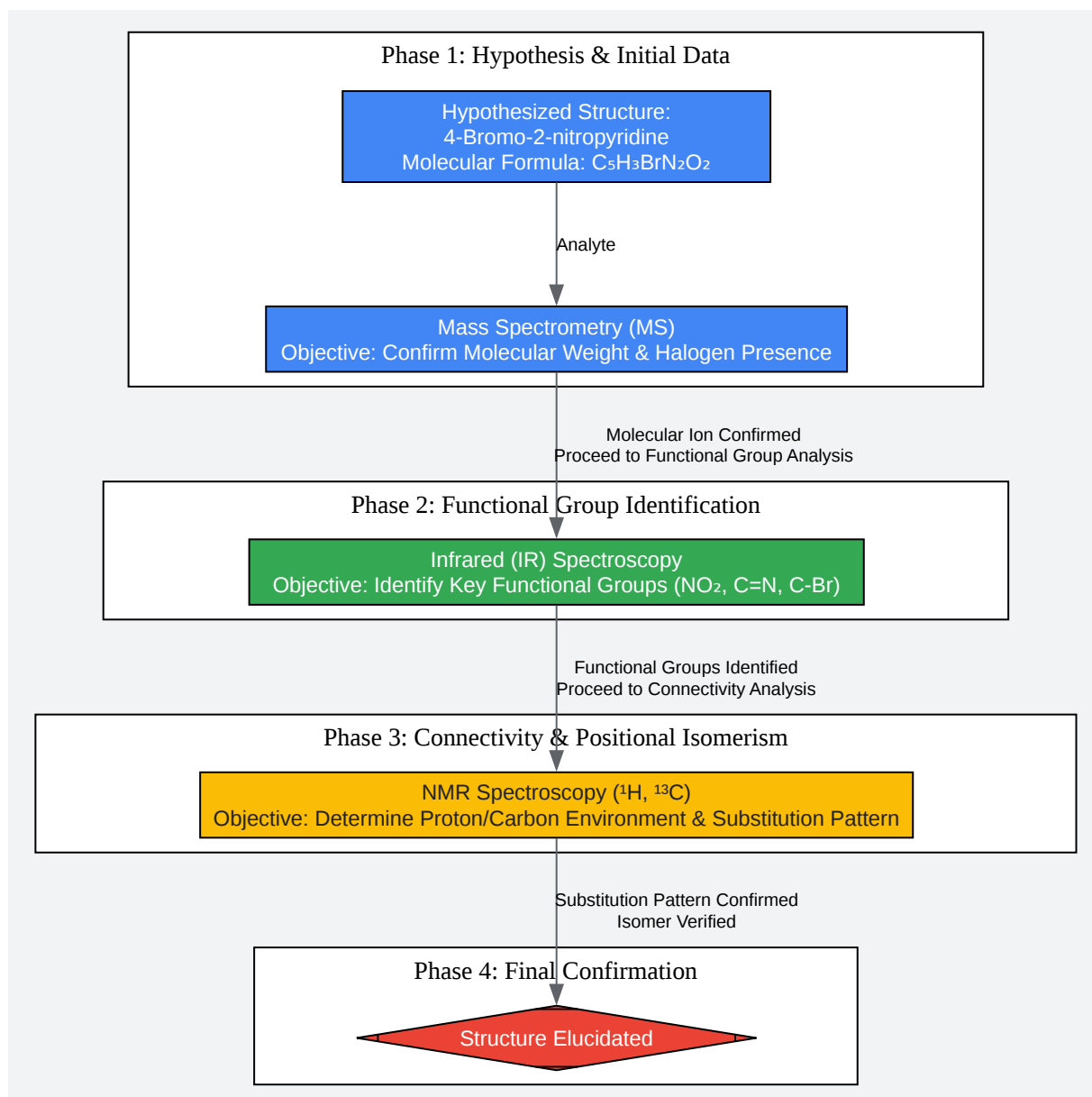
This technical guide provides a comprehensive walkthrough of the analytical methodologies employed in the definitive structure elucidation of **4-Bromo-2-nitropyridine** (C₅H₃BrN₂O₂). Designed for researchers, medicinal chemists, and professionals in drug development, this document moves beyond a simple recitation of data to explain the underlying scientific rationale for each step in the analytical workflow. We will detail the synergistic application of Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. Each section provides not only the interpretation of spectral data but also field-proven experimental protocols, ensuring a self-validating and reproducible scientific narrative.

Introduction: The Importance of Unambiguous Characterization

4-Bromo-2-nitropyridine is a heterocyclic building block of significant interest in medicinal chemistry and materials science. Its pyridine core, functionalized with both an electron-withdrawing nitro group and a synthetically versatile bromine atom, makes it a valuable precursor for creating more complex molecular architectures through reactions like nucleophilic

aromatic substitution and cross-coupling.^[1] Given its role as a foundational intermediate, the absolute confirmation of its isomeric structure—ensuring the substituents are at the 4- and 2-positions, respectively—is paramount for the integrity of subsequent research and development. An incorrect isomer, such as 2-Bromo-4-nitropyridine, could lead to vastly different biological activities and chemical properties.

This guide establishes a logical, evidence-based workflow to confirm the identity and purity of **4-Bromo-2-nitropyridine**, demonstrating how orthogonal analytical techniques converge to provide an unambiguous structural assignment.



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Figure 1: A generalized workflow for the systematic structure elucidation of a novel chemical entity, highlighting the logical progression from molecular weight determination to the final confirmation of atomic connectivity.

Mass Spectrometry: The First Pillar of Evidence

Mass spectrometry serves as the initial and most crucial test of a compound's identity by providing its molecular weight. For a halogenated compound, MS offers an additional layer of validation through the characteristic isotopic pattern of bromine.

Theoretical Basis & Expected Data

The molecular formula of **4-Bromo-2-nitropyridine** is $C_5H_3BrN_2O_2$. Bromine has two major stable isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 natural abundance.^[2] Consequently, the mass spectrum should exhibit a pair of molecular ion peaks ($[M]^+$ and $[M+2]^+$) of nearly equal intensity, separated by 2 m/z units.

- Expected Molecular Weight (using most common isotopes):
 - C_5 : $5 * 12.011 = 60.055$
 - H_3 : $3 * 1.008 = 3.024$
 - Br^{1-} : $1 * 79.904 = 79.904$
 - N_2 : $2 * 14.007 = 28.014$
 - O_2 : $2 * 15.999 = 31.998$
 - Total Average Mass ≈ 202.99 g/mol ^[3]
- Expected Monoisotopic Mass:
 - $[M]^+$ (with ^{79}Br): $C_5H_3^{79}BrN_2O_2 = 201.93779$ Da^[3]
 - $[M+2]^+$ (with ^{81}Br): $C_5H_3^{81}BrN_2O_2 = 203.93574$ Da

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve approximately 0.1 mg of the synthesized compound in 1 mL of a volatile solvent such as methanol or dichloromethane.

- Instrumentation: Utilize a standard GC-MS or a direct insertion probe on a magnetic sector or quadrupole mass spectrometer.
- Method Parameters:
 - Ionization Mode: Electron Ionization (EI)
 - Ionization Energy: 70 eV (standard)
 - Source Temperature: 230 °C
 - Mass Range: 50-300 m/z
- Data Acquisition: Inject the sample and acquire the mass spectrum. The high energy of EI will cause fragmentation, which can also provide structural clues.

Data Interpretation & Validation

The resulting spectrum should be analyzed for two key features: the molecular ion cluster and plausible fragmentation patterns.

Table 1: Expected Mass Spectrometry Data for **4-Bromo-2-nitropyridine**

m/z Value	Ion Identity	Rationale & Significance
202 / 204	$[\text{C}_5\text{H}_3\text{BrN}_2\text{O}_2]^+$	Molecular Ion Cluster ($[\text{M}]^+$, $[\text{M}+2]^+$). Confirms the molecular formula and the presence of one bromine atom due to the ~1:1 intensity ratio. [2]
156 / 158	$[\text{M} - \text{NO}_2]^+$	Loss of the nitro group (46 Da), a common fragmentation pathway for nitroaromatic compounds. The bromine isotopic pattern remains.

| 76 | $[C_4H_2N]^+$ | Represents the pyridine ring after loss of Br and NO_2 . A common fragment for substituted pyridines.[\[4\]](#) |

The observation of the molecular ion cluster at m/z 202/204 is the single most important piece of data from this experiment, confirming the elemental composition.

Infrared Spectroscopy: Probing Functional Groups

IR spectroscopy is a rapid, non-destructive technique that provides definitive evidence for the presence of specific functional groups by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Theoretical Basis & Expected Data

For **4-Bromo-2-nitropyridine**, we expect to see characteristic absorption bands for the nitro group, the aromatic pyridine ring, and the carbon-bromine bond.

- Nitro Group (NO_2): Strong, distinct asymmetric and symmetric stretching vibrations.
- Aromatic Ring (Pyridine): $C=C$ and $C=N$ stretching vibrations within the ring, and $C-H$ stretching for the hydrogens attached to the ring.
- Carbon-Bromine Bond ($C-Br$): A stretching vibration in the fingerprint region.

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR

- Sample Preparation: Place a small amount (a few milligrams) of the solid sample directly onto the ATR crystal (typically diamond or germanium). No further preparation is needed.
- Instrumentation: A standard Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory.
- Method Parameters:
 - Spectral Range: $4000 - 400\text{ cm}^{-1}$
 - Resolution: 4 cm^{-1}

- Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- Data Acquisition: Obtain a background spectrum of the clean ATR crystal. Then, apply the sample, ensure good contact with the crystal using the pressure clamp, and collect the sample spectrum.

Data Interpretation & Validation

The acquired spectrum is analyzed for the presence of key absorption bands.

Table 2: Key Infrared Absorption Bands for **4-Bromo-2-nitropyridine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
~3100-3000	C-H Stretch	Aromatic C-H	Confirms the presence of hydrogens on the pyridine ring.
~1600-1450	C=C / C=N Stretch	Aromatic Ring	Indicates the presence of the pyridine core.
~1530-1510	N=O Asymmetric Stretch	Nitro (NO ₂) Group	Primary evidence for the nitro substituent.
~1350-1330	N=O Symmetric Stretch	Nitro (NO ₂) Group	Confirmatory evidence for the nitro substituent.

| Below 800 | C-Br Stretch | Carbon-Bromine | Confirms the presence of the bromo substituent.
|

The two strong, sharp peaks for the nitro group are highly characteristic and provide compelling evidence for this functionality.

Nuclear Magnetic Resonance Spectroscopy: The Definitive Map

While MS confirms the mass and IR confirms functional groups, NMR spectroscopy provides the definitive connectivity map of the molecule. It allows us to "see" the chemical environment of each proton and carbon atom, which is essential for distinguishing between positional isomers.

Theoretical Basis & Expected Spectra

The structure of **4-Bromo-2-nitropyridine** has three distinct aromatic protons. Their chemical shifts and coupling patterns are highly predictable based on the electronic effects of the substituents.

- ^1H NMR: The nitro group is strongly electron-withdrawing, deshielding nearby protons (shifting them downfield). The bromine atom also has a deshielding effect, though less pronounced. The pyridine nitrogen is also strongly deshielding. We expect three signals in the aromatic region (typically δ 7.0-9.0 ppm). The splitting pattern (singlet, doublet, doublet of doublets) will reveal which protons are adjacent to each other.
- ^{13}C NMR: We expect five distinct signals for the five carbon atoms in the pyridine ring. The carbons directly attached to the electronegative nitrogen, bromine, and nitro group will be significantly shifted downfield.[5]

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh ~10-20 mg of the sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., Chloroform- d , CDCl_3) in a 5 mm NMR tube. Add a small amount of Tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Method Parameters (^1H NMR):
 - Pulse Program: Standard single pulse (zg30).

- Spectral Width: -2 to 12 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 8-16.
- Method Parameters (^{13}C NMR):
 - Pulse Program: Proton-decoupled pulse program (e.g., zgpg30).
 - Spectral Width: 0 to 200 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C).
- Data Acquisition & Processing: Acquire the Free Induction Decay (FID) and perform a Fourier Transform, followed by phase and baseline correction.

Data Interpretation & Validation

Predicted ^1H NMR Signals		
H-5: ~ δ 7.8 ppm (dd) Couples to H-3 and H-6	H-3: ~ δ 8.5 ppm (d) Most deshielded by NO_2 and N Couples to H-5	H-6: ~ δ 8.7 ppm (d) Deshielded by adjacent N Couples to H-5

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Figure 2: Annotated structure of **4-Bromo-2-nitropyridine** showing the distinct proton environments. Note: The actual image of the molecule is not generated by DOT but is represented here conceptually.

Table 3: Predicted ^1H and ^{13}C NMR Data for 4-Bromo-2-nitropyridine

Nucleus	Position	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Rationale
^1H	H-3	~8.5	Doublet (d)	Adjacent to the strongly electron-withdrawing NO_2 group.
^1H	H-5	~7.8	Doublet of Doublets (dd)	Coupled to both H-3 and H-6.
^1H	H-6	~8.7	Doublet (d)	Adjacent to the pyridine nitrogen.
^{13}C	C-2	~158	Singlet	Attached to the electron-withdrawing NO_2 group.
^{13}C	C-3	~122	Singlet	Aromatic CH.
^{13}C	C-4	~130	Singlet	Attached to the bromine atom.
^{13}C	C-5	~128	Singlet	Aromatic CH.

| ^{13}C | C-6 | ~152 | Singlet | Adjacent to the pyridine nitrogen. |

The specific splitting pattern observed in the ^1H NMR spectrum is the ultimate confirmation. A doublet, a doublet of doublets, and another doublet is a unique signature for this 2,4-disubstituted pyridine arrangement. Any other isomeric arrangement would produce a different set of multiplicities and coupling constants. For instance, 2-Bromo-5-nitropyridine would also show three proton signals, but their coupling constants and chemical shifts would differ significantly.

Conclusion: A Triad of Corroborating Evidence

The structure elucidation of **4-Bromo-2-nitropyridine** is achieved not by a single measurement but by the logical synthesis of data from three orthogonal analytical techniques.

- Mass Spectrometry confirmed the correct molecular weight (202.99 g/mol) and the presence of a single bromine atom via the characteristic M/M+2 isotopic pattern.
- Infrared Spectroscopy provided unambiguous evidence for the key functional groups: the aromatic pyridine ring and, most critically, the nitro group.
- NMR Spectroscopy delivered the final, definitive proof of the substitution pattern. The chemical shifts and coupling patterns of the three non-equivalent aromatic protons in the ^1H NMR spectrum are uniquely consistent with the 4-Bromo-2-nitro arrangement.

This systematic, multi-faceted approach ensures the highest degree of confidence in the compound's structure, a non-negotiable requirement for its use in pharmaceutical and materials science research.

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